

Application Notes and Protocols for Diethyleneglycol Diformate as a Plasticizer

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Compound of Interest

Compound Name: *Diethyleneglycol diformate*

Cat. No.: *B057414*

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These application notes provide a comprehensive overview of **diethyleneglycol diformate** (DEGDF) as a potential plasticizer for Polyvinyl Chloride (PVC) and other polymers. This document includes its fundamental properties, proposed benefits, and detailed protocols for its evaluation.

Introduction to Diethyleneglycol Diformate (DEGDF)

Diethyleneglycol diformate (CAS No: 120570-77-6) is a diester of diethylene glycol and formic acid.^{[1][2][3]} It is a colorless to light yellow liquid with a boiling point of approximately 209-210°C and a density of around 1.147 g/cm³.^{[1][2]} Its potential as a plasticizer stems from its molecular structure, which can intersperse between polymer chains, reducing intermolecular forces and thereby increasing flexibility and workability.

A patent suggests that a plasticizer composition containing diethylene glycol ester compounds can offer superior tensile strength and elongation in PVC resins, indicating the potential of DEGDF to enhance the mechanical properties of such polymers.^[4]

Potential Applications in Polymer Formulations

DEGDF is explored as a plasticizer for various polymers, most notably PVC. Its compatibility and efficiency in other polymer systems, such as polyurethanes, are also areas of interest for research and development. In the context of drug development, DEGDF could be investigated

as a plasticizer in polymer-based drug delivery systems, where the flexibility and integrity of the polymer matrix are crucial for controlled release profiles.

Data Presentation: Performance Evaluation of DEGDF

While specific quantitative data for **diethyleneglycol diformate**'s performance as a plasticizer is not extensively available in public literature, the following tables are structured to accommodate experimental results for a comparative evaluation against a standard plasticizer like Di-octyl Phthalate (DOP).

Table 1: Mechanical Properties of Plasticized PVC

Property	Test Method	Unplasticized PVC	PVC with 40 phr DOP	PVC with 40 phr DEGDF
Tensile Strength (MPa)	ASTM D882	Insert Data	Insert Data	Insert Data
Elongation at Break (%)	ASTM D882	Insert Data	Insert Data	Insert Data
100% Modulus (MPa)	ASTM D882	Insert Data	Insert Data	Insert Data
Shore A Hardness	ASTM D2240	Insert Data	Insert Data	Insert Data

Table 2: Thermal Properties of Plasticized PVC

Property	Test Method	Unplasticized PVC	PVC with 40 phr DOP	PVC with 40 phr DEGDF
Glass Transition Temp. (°C)	ASTM D3418 (DSC)	Insert Data	Insert Data	Insert Data
Vicat Softening Point (°C)	ASTM D1525	Insert Data	Insert Data	Insert Data

Table 3: Migration Resistance of Plasticizers in PVC

Test Medium	Test Method	Weight Loss (%) - DOP	Weight Loss (%) - DEGDF
Activated Carbon	ISO 176	Insert Data	Insert Data
Hexane (24h, 23°C)	ASTM D1239	Insert Data	Insert Data
Olive Oil (10 days, 40°C)	Commission Reg. (EU) No 10/2011	Insert Data	Insert Data

Experimental Protocols

Detailed methodologies for key experiments are provided below to ensure standardized evaluation of **diethyleneglycol diformate** as a plasticizer.

Protocol for Preparation of Plasticized PVC Sheets

Objective: To prepare standardized PVC sheets with varying plasticizer content for subsequent testing.

Materials:

- PVC resin (e.g., K-value 67)
- **Diethyleneglycol diformate (DEGDF)**
- Di-octyl phthalate (DOP) - as a standard for comparison
- Thermal stabilizer (e.g., Ca/Zn or Ba/Zn stearate)
- Lubricant (e.g., stearic acid)
- Two-roll mill
- Hydraulic press with heating and cooling capabilities
- Molding frame

Procedure:**• Compounding:**

1. Pre-weigh all components according to the desired formulation (e.g., 100 parts PVC, 40 parts plasticizer, 2 parts stabilizer, 0.5 parts lubricant).
2. Dry blend the PVC resin, stabilizer, and lubricant in a high-speed mixer for 5 minutes.
3. Slowly add the plasticizer (DEGDF or DOP) to the blend while mixing and continue mixing for another 10 minutes to ensure uniform absorption.

• Milling:

1. Preheat the two-roll mill to 160-170°C.
2. Transfer the compounded mixture to the mill and process until a homogeneous sheet is formed (typically 5-10 minutes).
3. Continuously cut and fold the sheet on the mill to ensure thorough mixing.

• Molding:

1. Cut the milled sheet into pieces that fit the molding frame.
2. Place the pieces into a preheated (170-180°C) molding frame between two polished metal plates.
3. Press the assembly in the hydraulic press at a low pressure for 3-5 minutes to allow the material to flow and fill the mold.
4. Increase the pressure to 10-15 MPa and maintain for 5 minutes.
5. Cool the mold under pressure to approximately 40°C.
6. Remove the molded sheet and condition at $23 \pm 2^\circ\text{C}$ and $50 \pm 5\%$ relative humidity for at least 24 hours before testing.

Protocol for Evaluation of Mechanical Properties

Objective: To determine the effect of DEGDF on the tensile properties and hardness of PVC.

Apparatus:

- Universal Testing Machine (UTM) with appropriate load cell and grips
- Shore A Durometer
- Die cutter for preparing dumbbell-shaped specimens (as per ASTM D638 Type IV)

Procedure:

- Tensile Testing (ASTM D882):
 1. Cut at least five dumbbell-shaped specimens from the conditioned PVC sheets.
 2. Measure the thickness and width of the narrow section of each specimen.
 3. Set the crosshead speed of the UTM to 50 mm/min.
 4. Mount a specimen in the grips of the UTM.
 5. Start the test and record the load-elongation curve until the specimen breaks.
 6. Calculate the tensile strength, elongation at break, and 100% modulus from the recorded data.
- Hardness Testing (ASTM D2240):
 1. Stack at least three layers of the conditioned PVC sheet to achieve a minimum thickness of 6 mm.
 2. Press the Shore A durometer indenter firmly and quickly onto the surface of the stacked sheets.
 3. Record the hardness reading within 1 second of firm contact.

4. Take at least five readings at different positions on the sample and calculate the average.

Protocol for Determination of Glass Transition Temperature (Tg)

Objective: To measure the effect of DEGDF on the glass transition temperature of PVC using Differential Scanning Calorimetry (DSC).

Apparatus:

- Differential Scanning Calorimeter (DSC)

Procedure (ASTM D3418):

- Cut a small sample (5-10 mg) from the conditioned PVC sheet and place it in an aluminum DSC pan.
- Seal the pan and place it in the DSC cell. Place an empty sealed pan in the reference position.
- Heat the sample from room temperature to 200°C at a rate of 10°C/min under a nitrogen atmosphere to erase the thermal history.
- Cool the sample to -50°C at a rate of 10°C/min.
- Heat the sample again from -50°C to 200°C at a rate of 10°C/min.
- Determine the glass transition temperature (Tg) from the midpoint of the step change in the heat flow curve of the second heating scan.

Protocol for Assessment of Plasticizer Migration

Objective: To quantify the migration of DEGDF from PVC using the activated carbon and solvent extraction methods.

4.4.1 Activated Carbon Method (ISO 176):

Apparatus:

- Forced air oven
- Analytical balance
- Containers with activated carbon

Procedure:

- Cut three circular specimens (50 mm diameter) from the conditioned PVC sheet.
- Weigh each specimen accurately (W1).
- Place each specimen between two layers of activated carbon in a container, ensuring no direct contact between the specimen and the container walls.
- Place the containers in the oven at $70 \pm 1^\circ\text{C}$ for 24 hours.
- After 24 hours, remove the specimens, carefully brush off any adhering carbon particles, and reweigh them (W2).
- Calculate the percentage weight loss (migration) as: $[(W1 - W2) / W1] * 100$.

4.4.2 Solvent Extraction Method (ASTM D1239):**Apparatus:**

- Analytical balance
- Glass jars with lids
- Constant temperature bath

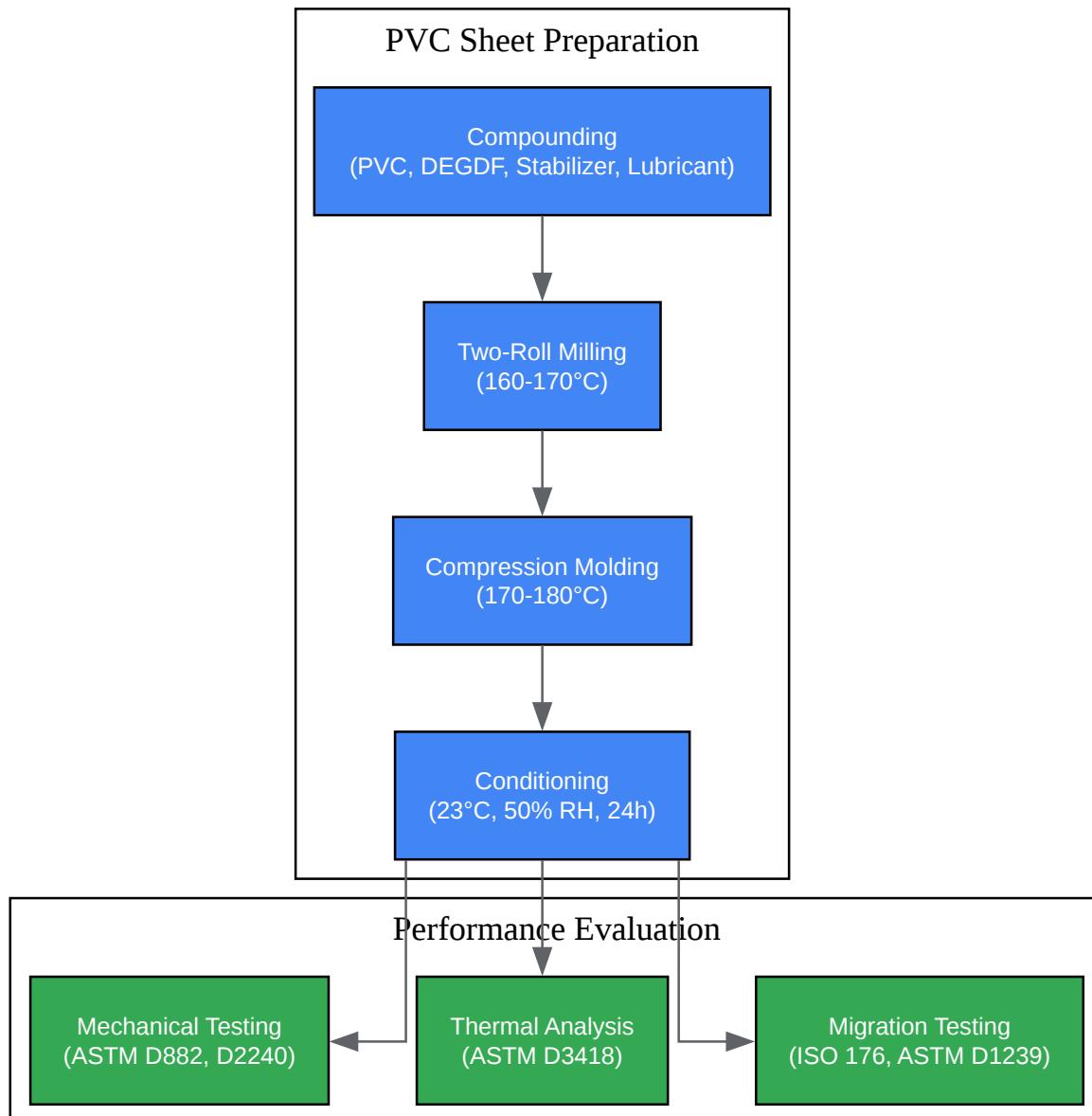
Procedure:

- Cut three specimens (50 x 50 mm) from the conditioned PVC sheet.
- Weigh each specimen accurately (W1).
- Immerse each specimen in a glass jar containing 200 mL of n-hexane.

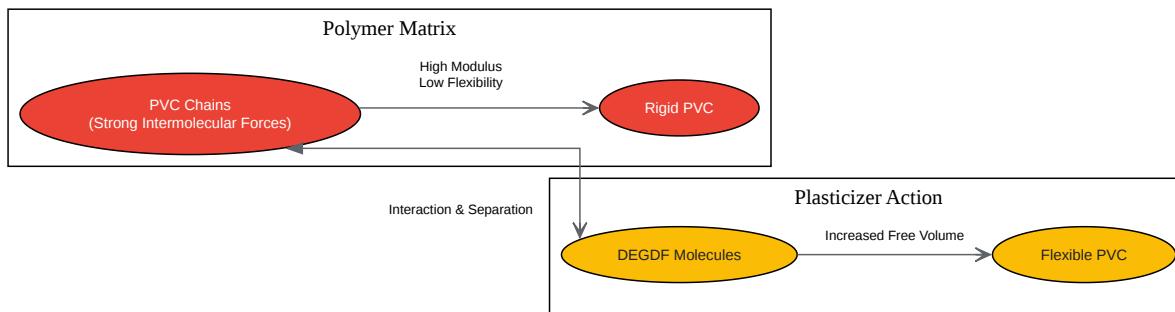
- Seal the jars and place them in a constant temperature bath at $23 \pm 2^\circ\text{C}$ for 24 hours.
- After 24 hours, remove the specimens, gently wipe them with a soft cloth, and allow them to dry in a desiccator for 4 hours.
- Reweigh the specimens (W2).
- Calculate the percentage weight loss (extraction) as: $[(W1 - W2) / W1] * 100$.

Visualizations

The following diagrams illustrate the experimental workflows for evaluating **diethyleneglycol diformate** as a plasticizer.

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Caption: Workflow for the preparation and evaluation of plasticized PVC sheets.



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Caption: Mechanism of plasticization of PVC by **Diethyleneglycol Diformate**.

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